

Unraveling the Core Mechanism of CP-352664: A Technical Guide

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Compound of Interest

Compound Name: CP-352664

Cat. No.: B14166358

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This technical guide provides an in-depth analysis of the mechanism of action of **CP-352664**, a pivotal small molecule in the development of Janus Kinase (JAK) inhibitors. Designed for researchers, scientists, and drug development professionals, this document synthesizes available data to illuminate the compound's core functions, supported by quantitative data, detailed experimental protocols, and visual representations of its operational pathways.

CP-352664 emerged from a high-throughput screening of the Pfizer compound library as a lead compound targeting the catalytic domain of JAK3.^[1] This discovery marked a significant step towards the development of targeted immunomodulatory therapies, culminating in the creation of more potent and selective inhibitors such as Tofacitinib (CP-690,550).^{[1][2]} The primary mechanism of action of **CP-352664** is the inhibition of the JAK-STAT signaling pathway, a critical cascade in cytokine-mediated immune responses.^[1]

Quantitative Analysis of Kinase Inhibition

CP-352664 has been characterized as a potent inhibitor of JAK3. The following table summarizes the key quantitative data available for this compound.

| Target | Parameter | Value | Reference |
|--------|-----------|--------|-----------|
| JAK3 | EC50 | 210 nM | [3] |

EC50: Half-maximal effective concentration.

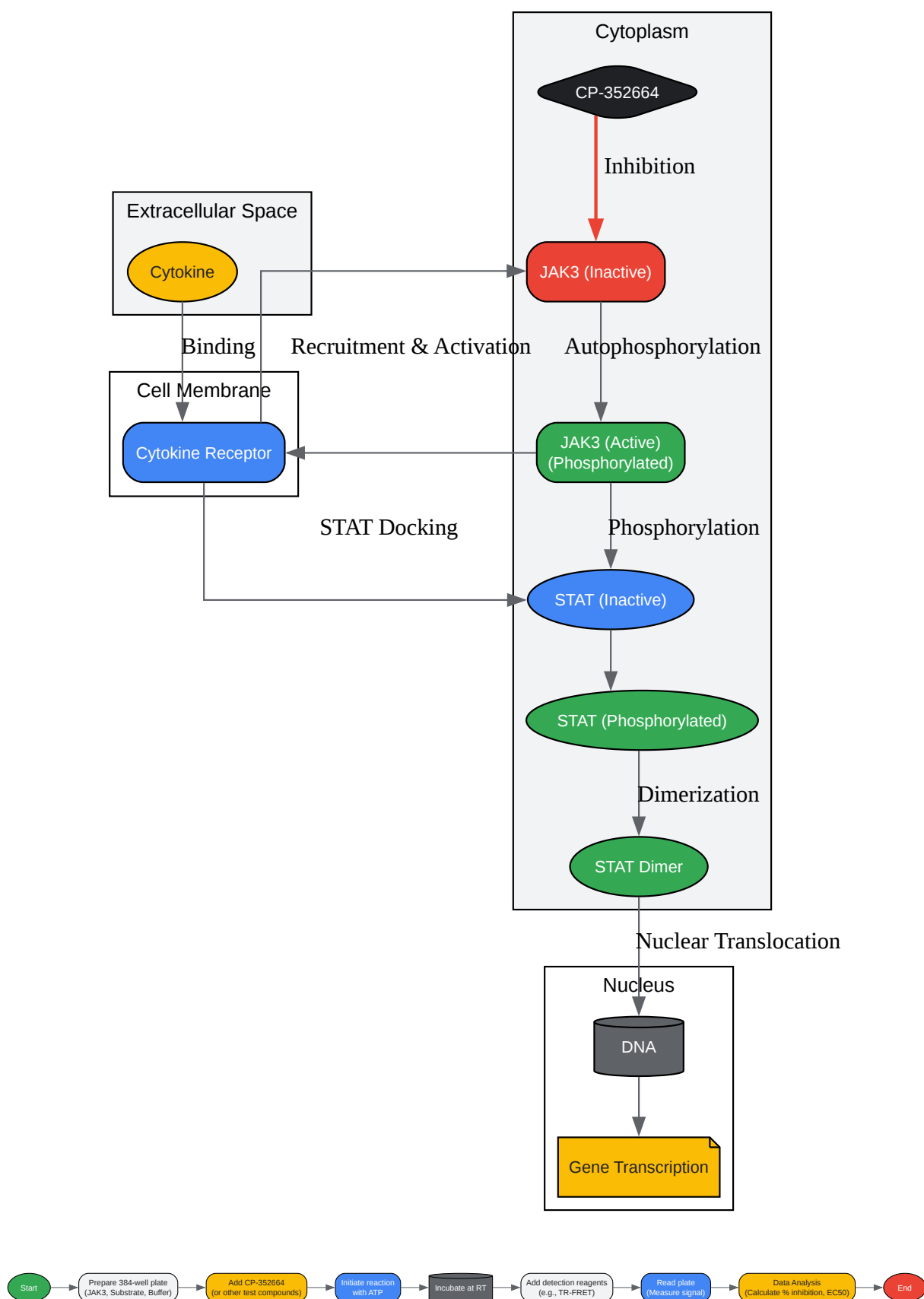
This targeted inhibition of JAK3 underscores the compound's potential in modulating immune cell function, particularly in T-cells where JAK3 plays a crucial role in signaling for multiple cytokines.^[1]

Core Signaling Pathway: JAK-STAT Inhibition

CP-352664 exerts its effect by interfering with the Janus Kinase (JAK) - Signal Transducer and Activator of Transcription (STAT) pathway. This pathway is integral to the signaling of numerous cytokines and growth factors that are pivotal in immunity, cell proliferation, and differentiation.

Upon cytokine binding to its receptor, associated JAKs are brought into close proximity, leading to their autophosphorylation and activation. Activated JAKs then phosphorylate the receptor, creating docking sites for STAT proteins. Once docked, STATs are themselves phosphorylated by the JAKs, leading to their dimerization and translocation to the nucleus, where they act as transcription factors to regulate gene expression.

CP-352664, by inhibiting JAK3, blocks this phosphorylation cascade, thereby preventing the downstream signaling events initiated by cytokines that rely on this kinase.



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